

Application Notes and Protocols: Hydroxysodalite for the Separation of Hydrogen and Methane

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Compound of Interest

Compound Name: *Hydroxysodalite*

Cat. No.: *B1173353*

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Introduction

Hydroxysodalite (HSOD), a member of the sodalite family of zeolites, presents a promising material for the separation of hydrogen (H_2) from methane (CH_4). Its uniform microporous structure, with a pore diameter of approximately 2.8 Å, allows for effective molecular sieving, enabling the preferential passage of smaller hydrogen molecules while restricting the larger methane molecules.^{[1][2]} This property makes **hydroxysodalite** membranes a candidate for applications in hydrogen purification, natural gas sweetening, and various industrial processes requiring the separation of these two gases.^[3]

These application notes provide an overview of the synthesis of **hydroxysodalite** membranes and their performance in H_2/CH_4 separation. Detailed experimental protocols for the synthesis of **hydroxysodalite** crystals and membranes, as well as gas permeation testing, are outlined to guide researchers in this field.

Separation Performance of Hydroxysodalite Membranes

The effectiveness of a **hydroxysodalite** membrane for gas separation is primarily evaluated based on its hydrogen permeance and its H_2/CH_4 selectivity. Several factors, including the

synthesis conditions of the **hydroxysodalite** crystals, the membrane fabrication process, and post-synthesis treatments, significantly influence these performance metrics.

Parameter	Value	Conditions	Reference
H ₂ Permeance	3224 Barrer	Seed size effect study	[1][4]
CH ₄ Permeance	611 Barrer	Seed size effect study	[1][4]
H ₂ /CH ₄ Selectivity	5.28	Seed size effect study	[1][4]
H ₂ Permeance	279 Barrer	Seed size effect study (larger seeds)	[1][4]
CH ₄ Permeance	45 Barrer	Seed size effect study (larger seeds)	[1][4]
H ₂ /CH ₄ Selectivity	6.20	Seed size effect study (larger seeds)	[1][4]

Experimental Protocols

Protocol 1: Hydrothermal Synthesis of Hydroxysodalite Crystals

This protocol details the hydrothermal synthesis of **hydroxysodalite** crystals, which can be used as seeds for membrane growth.

Materials:

- Sodium hydroxide (NaOH)
- Sodium aluminate (NaAlO₂)
- Silica source (e.g., silica foam, sodium metasilicate pentahydrate)[5][6]
- Deionized water

Equipment:

- Polypropylene bottle[6]
- Autoclave or oven
- Centrifuge
- Drying oven

Procedure:

- **Preparation of Aluminate Solution:** Dissolve sodium hydroxide and sodium aluminate in deionized water. For example, mix 33.5 g of NaOH and 2.5 g of NaAlO₂ in 70 g of deionized water.[6]
- **Preparation of Silicate Solution:** Dissolve sodium hydroxide and a silica source in deionized water. For instance, dissolve 30 g of NaOH and 6.5 g of sodium metasilicate pentahydrate in 70 g of water.[6]
- **Mixing:** Add the silicate solution to the aluminate solution and stir the resulting mixture for one hour to ensure a homogeneous solution.[6]
- **Hydrothermal Synthesis:** Transfer the final solution into a Teflon-lined autoclave and heat it at a specific temperature for a defined period. A typical condition is 80°C for 20 hours.[6]
- **Product Recovery:** After synthesis, wash the resulting powder with deionized water until the pH is neutral.
- **Drying:** Dry the washed powder in an oven, for example, at 100°C overnight.[7]

Protocol 2: Synthesis of Hydroxysodalite Membrane on a Porous Support

This protocol describes the fabrication of a **hydroxysodalite** membrane on a porous support via a secondary (seeded) growth method.

Materials:

- Porous support (e.g., tubular α -alumina)

- **Hydroxysodalite** seed crystals (from Protocol 1)
- Synthesis solution (prepared as in Protocol 1)

Equipment:

- Ultrasonic bath
- Autoclave or oven

Procedure:

- Support Preparation: Clean the porous support by sonicating it in acetone for approximately 3 minutes.[\[8\]](#)
- Seeding: Apply the synthesized **hydroxysodalite** seed crystals onto the surface of the support. The method of seeding can vary, but a common approach is to dip-coat the support in a suspension of the seed crystals.
- Secondary Growth: Place the seeded support into the hydrothermal synthesis solution within a Teflon-lined autoclave.
- Hydrothermal Synthesis: Heat the autoclave to the desired temperature for a specific duration to grow an inter-grown membrane layer. The thickness of the membrane can be controlled by adjusting the synthesis time.[\[1\]](#)
- Washing and Drying: After the secondary growth, carefully wash the membrane with deionized water and dry it. The dehydration temperature can significantly impact the membrane's performance, with drying at 100°C showing good selectivity.[\[2\]](#)[\[8\]](#)

Protocol 3: Gas Permeation Measurement

This protocol outlines the procedure for measuring the H₂ and CH₄ permeation through the fabricated **hydroxysodalite** membrane to determine its separation performance.

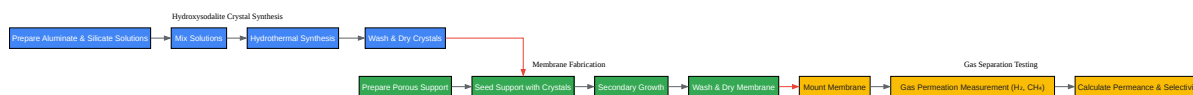
Equipment:

- Gas permeation setup (including gas supply, pressure controllers, membrane module, and permeate flow meter)
- Vacuum pump

Procedure:

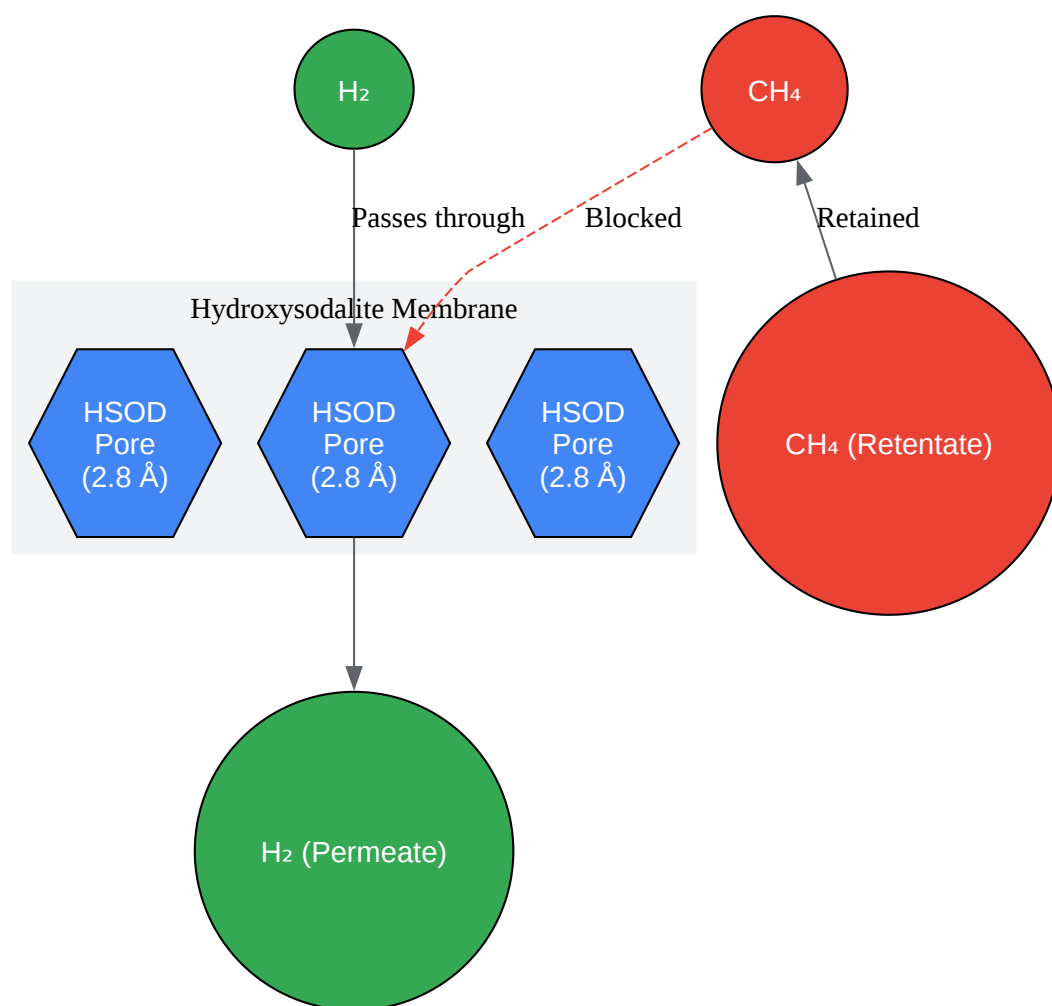
- Membrane Installation: Mount the **hydroxysodalite** membrane in the gas permeation module, ensuring a proper seal.
- System Evacuation: Evacuate the entire system to remove any residual gases.
- Feed Gas Introduction: Introduce the feed gas (pure H₂ or CH₄) to the feed side of the membrane at a controlled pressure.
- Permeate Flow Measurement: Measure the flow rate of the gas that permeates through the membrane to the permeate side, which is typically kept at a lower pressure (e.g., vacuum or atmospheric pressure).
- Permeance Calculation: Calculate the gas permeance using the measured permeate flow rate, the membrane area, and the pressure difference across the membrane.
- Selectivity Calculation: The ideal selectivity for H₂/CH₄ is calculated as the ratio of the H₂ permeance to the CH₄ permeance.

Visualizations



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Caption: Experimental workflow for H₂/CH₄ separation using **hydroxysodalite** membranes.

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